Cephaeline dihydrochloride stability and storage conditions

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Compound of Interest		
Compound Name:	Cephaeline dihydrochloride	
Cat. No.:	B2647113	Get Quote

Cephaeline Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Cephaeline Dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Cephaeline Dihydrochloride**?

A1: **Cephaeline Dihydrochloride** should be stored in well-closed, light-resistant containers at a controlled room temperature of 25°C, with excursions permitted between 15°C and 30°C.[1] [2] It is also noted to be hygroscopic, so storage in a dry environment is crucial.[3] For short-term storage (days to weeks), refrigeration at 0 - 4°C is recommended, and for long-term storage (months to years), freezing at -20°C is advisable.

Q2: Is **Cephaeline Dihydrochloride** sensitive to light?

A2: Yes, it is recommended to store **Cephaeline Dihydrochloride** in light-resistant containers, suggesting that it is sensitive to light.[1][2] Photostability studies should be conducted as part of forced degradation testing to understand the impact of light on its stability.

Q3: What is the shelf life of **Cephaeline Dihydrochloride**?

A3: The shelf life of **Cephaeline Dihydrochloride** is not definitively established in the provided search results. However, one supplier suggests that the product is stable for at least one month at normal temperature during shipping. For long-term stability, proper storage conditions must be maintained. A re-test period should be established through long-term stability studies.

Q4: Is **Cephaeline Dihydrochloride** stable in solution?

A4: The stability of **Cephaeline Dihydrochloride** in solution is dependent on the solvent, pH, and storage conditions. While specific data for **Cephaeline Dihydrochloride** is limited, analogous compounds are susceptible to hydrolysis and oxidation in solution. It is recommended to prepare solutions fresh and protect them from light. If storage is necessary, solutions should be kept at low temperatures (e.g., -20°C) for a limited time. A stability-indicating method should be used to assess the purity of the solution over time.

Troubleshooting Guide

Problem	Possible Cause	Recommended Action
Unexpected peaks in chromatogram	Degradation of the compound.	- Review storage conditions (temperature, light, humidity).- Prepare fresh samples and standards.- Perform forced degradation studies to identify potential degradation products.
Loss of potency or activity	Chemical degradation.	- Verify storage conditions.- Assess the purity of the compound using a validated analytical method.- Consider potential incompatibilities with excipients or other components in the formulation.
Physical changes (e.g., color change, clumping)	Hygroscopicity or degradation.	- Store in a desiccator or controlled humidity environment.- Re-test the material to confirm its identity and purity.
Inconsistent experimental results	Instability of the compound under experimental conditions.	- Evaluate the stability of Cephaeline Dihydrochloride under the specific pH, temperature, and solvent conditions of your experiment.- Prepare solutions immediately before use.

Stability and Storage Data Summary

Parameter	Condition	Observation/Recommendation	Reference
Temperature	15-30°C (controlled room temperature)	Recommended for routine storage.	[1][2]
0-4°C	Recommended for short-term storage (days to weeks).		
-20°C	Recommended for long-term storage (months to years).	[4]	
Light	Exposure to light	Protect from light; use light-resistant containers.	[1][2]
Humidity	Ambient	Hygroscopic; store in a dry place.	[3]
Shipping	Room Temperature	Stable for at least one month without cooling measures.	[5]

Experimental Protocols

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of **Cephaeline Dihydrochloride**. These studies should be performed according to ICH Q1A(R2) guidelines.

Objective: To investigate the stability of **Cephaeline Dihydrochloride** under various stress conditions.

Materials:

- **Cephaeline Dihydrochloride**

Tech Support

- Hydrochloric acid (HCl), 0.1 N

- Sodium hydroxide (NaOH), 0.1 N

- Hydrogen peroxide (H_2O_2), 3%

- High-purity water

- Methanol or other suitable organic solvent

- pH meter

- HPLC system with a UV or PDA detector

- Photostability chamber

- Oven

Methodology:

- Acid Hydrolysis:

    - Dissolve **Cephaeline Dihydrochloride** in 0.1 N HCl.

    - Incubate at a specified temperature (e.g., 60°C) for a defined period (e.g., 24 hours).

    - Withdraw samples at various time points, neutralize with an equivalent amount of 0.1 N NaOH, and dilute to a suitable concentration for analysis.

- Base Hydrolysis:

    - Dissolve **Cephaeline Dihydrochloride** in 0.1 N NaOH.

    - Incubate at a specified temperature (e.g., 60°C) for a defined period (e.g., 24 hours).

    - Withdraw samples at various time points, neutralize with an equivalent amount of 0.1 N HCl, and dilute for analysis.

- Oxidative Degradation:

- Dissolve **Cephaeline Dihydrochloride** in a solution of 3% H_2O_2.

- Keep the solution at room temperature for a specified period (e.g., 24 hours), protected from light.

- Withdraw samples at different time intervals and dilute for analysis.

- Thermal Degradation:

  - Expose the solid **Cephaeline Dihydrochloride** to dry heat in an oven at a high temperature (e.g., 80°C) for a defined period.

  - At specified time points, withdraw samples, allow them to cool, and prepare solutions for analysis.

- Photostability:

  - Expose solid **Cephaeline Dihydrochloride** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.

  - A control sample should be kept in the dark under the same temperature conditions.

  - After the exposure period, prepare solutions of both the exposed and control samples for analysis.

Analysis:

- Analyze all samples using a validated stability-indicating HPLC method.

- Compare the chromatograms of the stressed samples with that of an unstressed control to identify and quantify any degradation products.

Visualizations
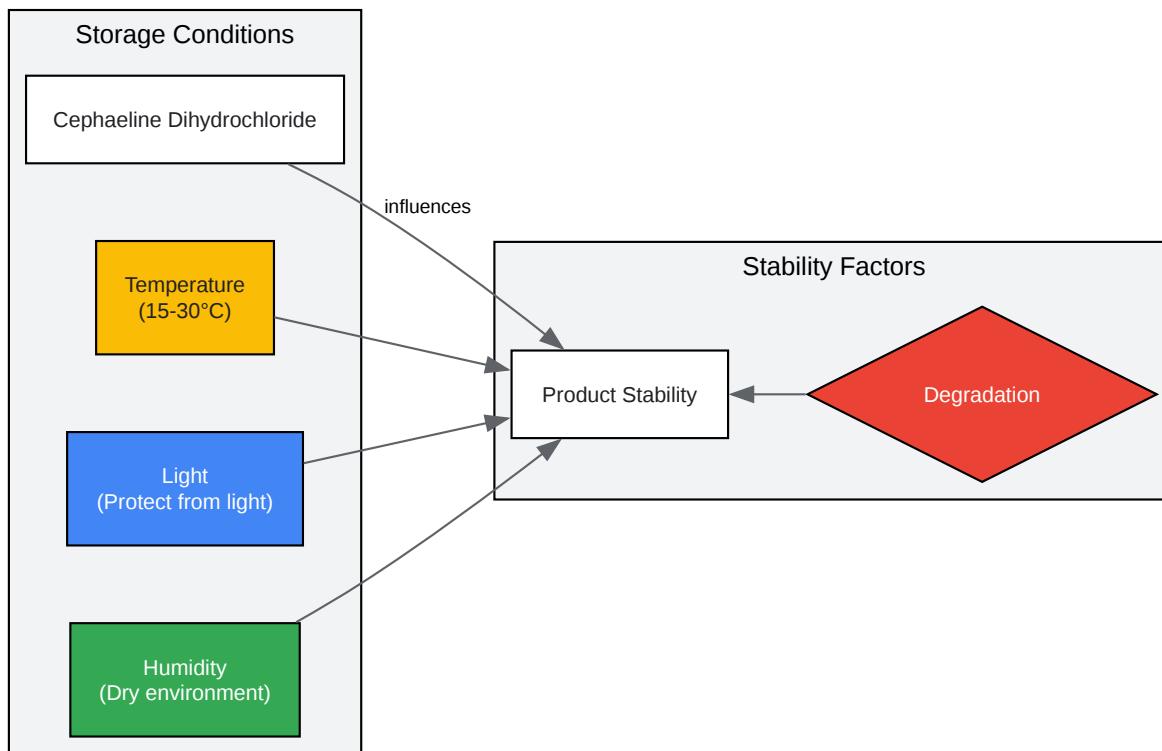
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Caption: Key factors influencing the stability of **Cephaeline Dihydrochloride**.

Start:
Cephaeline Dihydrochloride Sample

Apply Stress Conditions
(Acid, Base, Oxidative, Thermal, Photo)

Sample at Time Points

HPLC Analysis

Data Interpretation:
Identify Degradants & Assess Stability

End:
Stability Profile

Cephaeline

Oxidation (e.g., H_2O_2)

N-Oxide derivatives

Phenolic Oxidation Products

Hydrolysis (Acid/Base)

Ether Cleavage Products

Photolysis (Light)

Complex Photodegradation Products
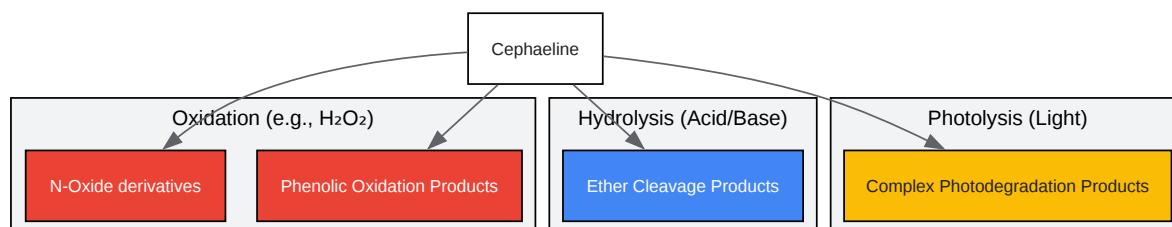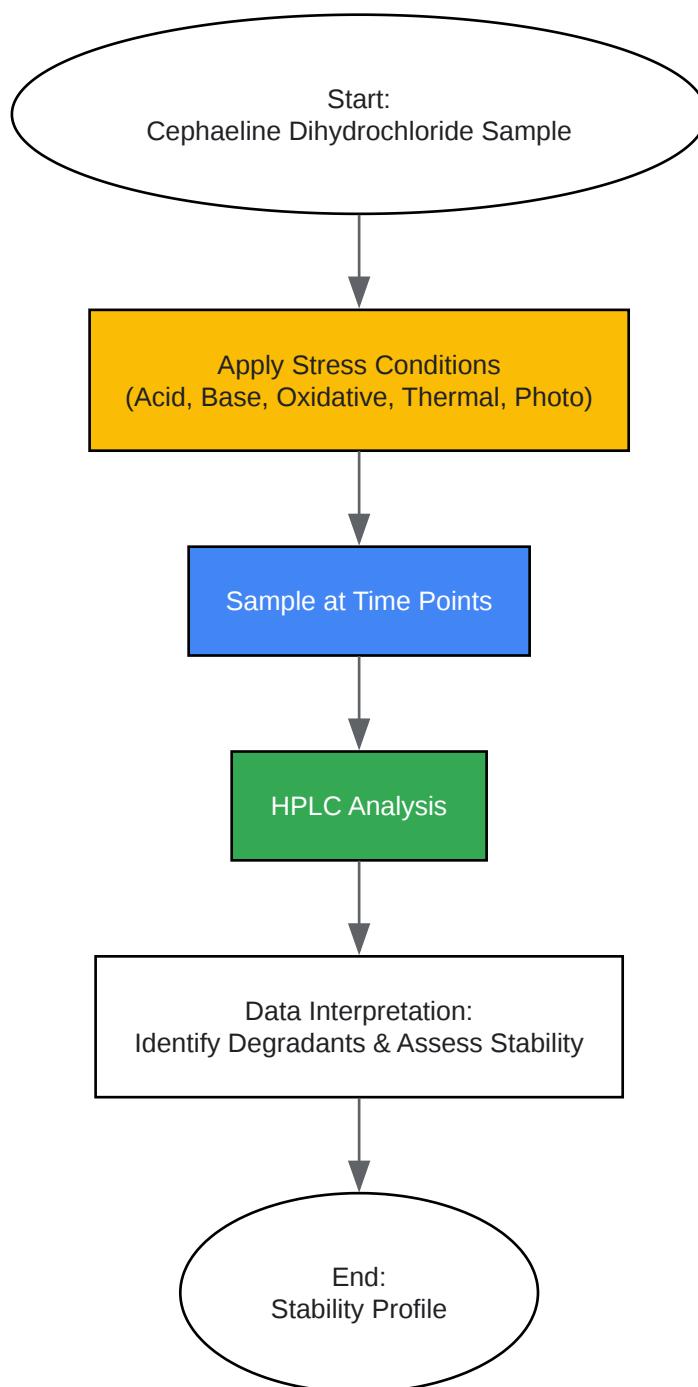
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